

# Tyrphostin 25 alternative tyrosine kinase inhibitors comparison

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## Compound Focus: Tyrphostin 25

CAS No.: 118409-58-8

Cat. No.: S576127

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## Profile of Tyrphostin 25

The table below summarizes the key characteristics of **Tyrphostin 25** (also known as Tyrphostin A25 or AG-82) based on the search results.

Attribute	Description
CAS Number	118409-58-8 [1] [2] [3]
Mechanism of Action	Cell-permeable, reversible, and competitive inhibitor of protein tyrosine kinase (PTK) substrate binding [2] [4] [3].
Primary Target	Epidermal Growth Factor Receptor (EGFR) tyrosine kinase [2] [4] [3].
Reported IC <sub>50</sub> for EGFR	3 µM (for autophosphorylation) [2] [4].
Other Reported Effects	Inhibits GTPase activity of transducin; blocks induction of inducible NO synthase in glial cells; induces apoptosis in human leukemic cell lines [2] [3].
Key Limitation	Found to be unstable, with its degradation products being more inhibitory than the parent compound, which complicates the interpretation of experimental results [5].

## Experimental Context and Methodologies

The studies on **Tyrphostin 25** involve several standard experimental protocols in biochemical and cellular research:

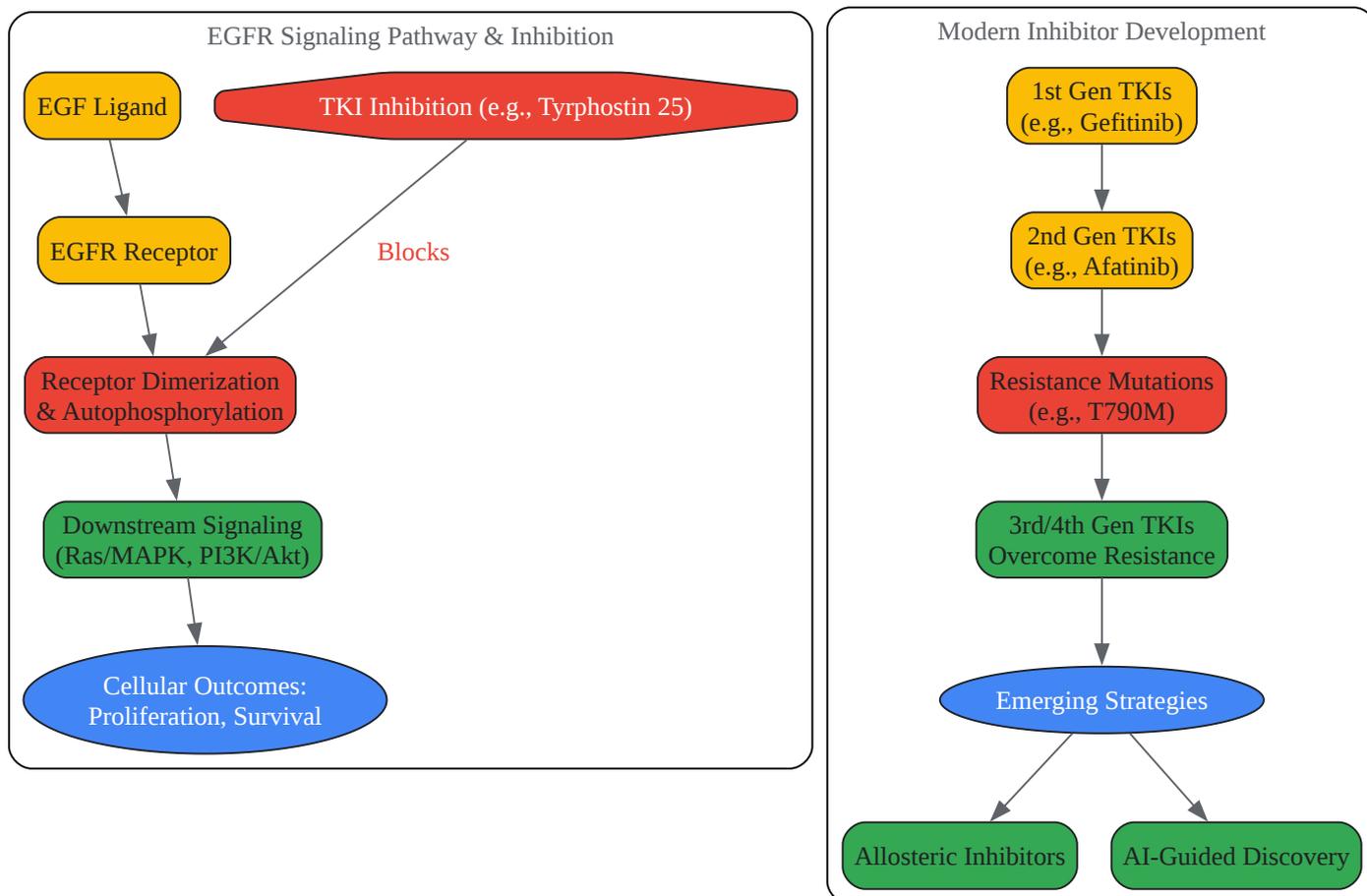
- **In Vitro Kinase Activity Assays:** These experiments measure the direct inhibition of a kinase's enzymatic activity. For EGFR, this is often assessed by evaluating the inhibition of autophosphorylation (the receptor phosphorylating itself) in cell lines like the human epidermoid carcinoma A431 [3].
- **Cellular Proliferation and Apoptosis Assays:** Researchers treat cultured cells (e.g., human leukemic cell lines, small cell lung cancer cells) with **Tyrphostin 25** to observe outcomes like growth inhibition or the induction of programmed cell death [2].
- **Analysis of Signaling Pathways:** The compound's effect on specific downstream events is studied through techniques like immunoblotting to detect phosphorylation levels of proteins like focal adhesion kinase (p125FAK) [2].

## The Broader Landscape of Tyrosine Kinase Inhibitors

While a direct comparison is not possible here, the search results highlight key contexts in Tyrosine Kinase Inhibitor (TKI) research that can guide your search for alternatives.

- **Generations of EGFR Inhibitors:** The field has evolved through multiple generations of EGFR inhibitors. First-generation drugs (e.g., Gefitinib, Erlotinib) and second-generation drugs (e.g., Afatinib) face issues with resistance mutations like T790M. Third-generation (e.g., Osimertinib) and fourth-generation (e.g., BLU-945) inhibitors are designed to overcome this resistance [6].
- **Therapeutic Combinations:** In clinical practice, TKIs are often used in combination with other drugs. For example, in metastatic renal cell carcinoma, a combination of a TKI and an Immune Checkpoint Inhibitor (ICI) is a standard first-line treatment [7].
- **Modern Discovery Techniques:** Computational approaches like **evidential deep learning (EDL)** are now being applied to predict Drug-Target Interactions (DTI) with calibrated uncertainty, which helps prioritize the most promising candidates for experimental validation [8]. Furthermore, targeting **allosteric sites** (away from the ATP-binding site) is a promising strategy for developing inhibitors with higher specificity and fewer off-target effects [9].

To visualize the key signaling pathway targeted by **Tyrphostin 25** and the general development flow of modern inhibitors, please refer to the diagram below.



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